

An In-depth Technical Guide to 2-Amino-4-methoxybenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-4-methoxybenzoic acid

Cat. No.: B181750

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Amino-4-methoxybenzoic acid**, a key organic building block. This document outlines its chemical and physical properties, synthesis protocols, applications, and safety information, tailored for professionals in research and drug development.

Core Properties and Identification

2-Amino-4-methoxybenzoic acid, also known by synonyms such as 4-Methoxyanthranilic acid and m-Anisidine-6-carboxylic acid, is an aromatic amino acid derivative.^{[1][2][3]} Its structure, featuring both an amino group and a methoxy group on a benzoic acid core, makes it a versatile intermediate in the synthesis of more complex molecules.^{[3][4]}

Table 1: Chemical and Physical Properties of 2-Amino-4-methoxybenzoic acid

Property	Value	Source(s)
CAS Number	4294-95-5	[1][5]
Molecular Formula	C ₈ H ₉ NO ₃	[1][5]
Molecular Weight	167.16 g/mol	[1][5]
Appearance	White to light yellow or light orange powder/crystal	[2][3]
Melting Point	173.5 °C	
Boiling Point	339.80 °C	
IUPAC Name	2-amino-4-methoxybenzoic acid	[6]
SMILES	<chem>COC1=CC(=C(C=C1)C(=O)O)N</chem>	[1][3][7]
InChI Key	HHNWXQCVWVVVQZ-UHFFFAOYSA-N	[6]

Synthesis of 2-Amino-4-methoxybenzoic acid

The primary synthesis route for **2-Amino-4-methoxybenzoic acid** involves the reduction of its nitro precursor, 4-Methoxy-2-nitrobenzoic acid.[4][8] This reaction is typically achieved through catalytic hydrogenation.[4][8]

Experimental Protocol: Catalytic Hydrogenation

A common and efficient method for the synthesis of **2-Amino-4-methoxybenzoic acid** is the catalytic hydrogenation of 4-Methoxy-2-nitrobenzoic acid.[4][8]

Materials:

- 4-Methoxy-2-nitrobenzoic acid
- Methanol

- 10% Palladium on carbon (Pd/C) catalyst
- Celite or diatomaceous earth for filtration

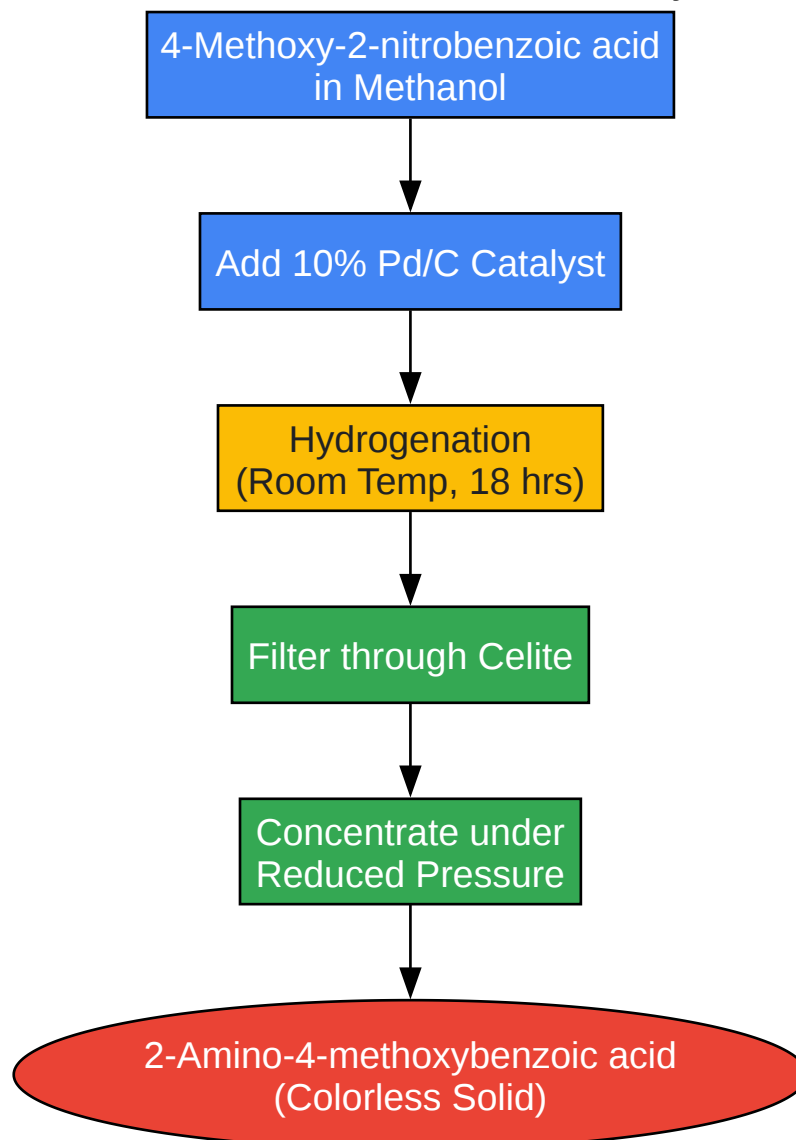
Procedure:

- Dissolve 4-Methoxy-2-nitrobenzoic acid (e.g., 3 g, 16.4 mmol) in methanol (e.g., 80 mL).[\[4\]](#)
[\[8\]](#)
- Add the 10% Palladium on carbon catalyst (e.g., 300 mg) to the solution.[\[4\]](#)[\[8\]](#)
- Carry out the hydrogenation reaction at room temperature and atmospheric pressure for approximately 18 hours.[\[4\]](#)[\[8\]](#)
- Upon completion, filter the reaction mixture through Celite or diatomaceous earth to remove the palladium catalyst.[\[4\]](#)[\[8\]](#)
- Concentrate the filtrate to dryness under reduced pressure to yield the final product, **2-Amino-4-methoxybenzoic acid**, as a colorless solid.[\[4\]](#)[\[8\]](#) This process typically results in a high yield, often approaching 100%.[\[4\]](#)[\[8\]](#)

Characterization:

- The product can be characterized using techniques such as ^1H NMR. For example, in DMSO- d_6 , characteristic peaks appear at δ : 3.70 (s, 3H), 6.09 (dd, 1H), 6.23 (d, 1H), and 7.59 (d, 1H).[\[4\]](#)[\[8\]](#)

Synthesis Workflow of 2-Amino-4-methoxybenzoic acid



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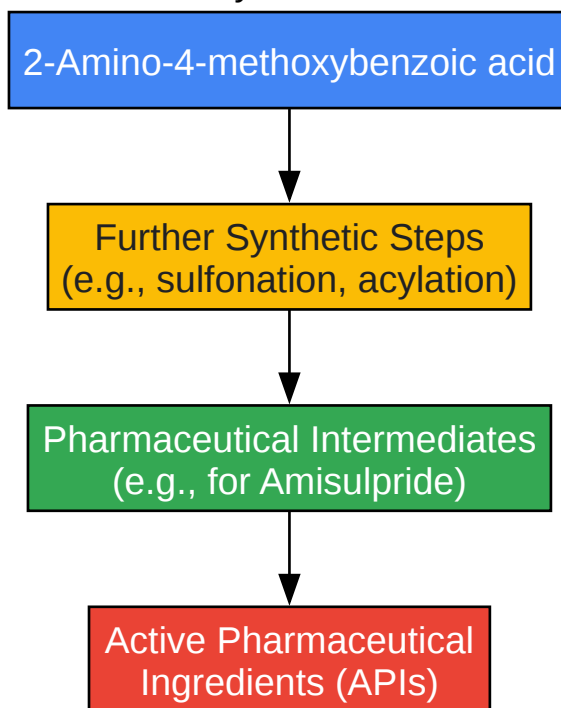
A diagram illustrating the synthesis of **2-Amino-4-methoxybenzoic acid**.

Applications in Research and Development

2-Amino-4-methoxybenzoic acid serves as a crucial building block in organic synthesis.[4] Its bifunctional nature, containing both an amine and a carboxylic acid group, allows for a variety of chemical transformations. It is particularly valuable in the pharmaceutical and biochemical fields as an intermediate for synthesizing more complex therapeutic agents and other target molecules.[3] For instance, it is a precursor in the synthesis of 2-methoxy-4-amino-5-

ethylsulfonylbenzoic acid, which is an important intermediate for the antipsychotic drug amisulpride.[9]

Role of 2-Amino-4-methoxybenzoic acid as an Intermediate



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Logical flow of **2-Amino-4-methoxybenzoic acid** in drug development.

Safety and Handling

Proper handling of **2-Amino-4-methoxybenzoic acid** is essential in a laboratory setting. It is classified as an irritant and is harmful if swallowed.[10]

Table 2: Hazard Identification and Precautionary Measures

Hazard Type	Description	Precautionary Measures	Source(s)
Acute Toxicity (Oral)	Harmful if swallowed.	Do not ingest. If swallowed, seek immediate medical attention.	[10] [11]
Skin Irritation	Causes skin irritation.	Wear protective gloves and clothing. Wash thoroughly after handling.	[10] [11] [12]
Eye Irritation	Causes serious eye irritation.	Wear eye protection (goggles). In case of contact, rinse cautiously with water for several minutes.	[10] [11] [12]
Respiratory Irritation	May cause respiratory irritation.	Avoid breathing dust. Use in a well-ventilated area or with respiratory protection.	[10] [11]
Storage	Not specified, but general good practice applies.	Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.	[1] [11] [13]
Disposal	Dispose of as unused product.	Dispose of contents/container to an approved waste disposal plant.	[10] [11] [13]

It is crucial to consult the full Safety Data Sheet (SDS) before handling this chemical.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) Always use appropriate personal protective equipment (PPE), including gloves, lab coats, and safety glasses.[\[11\]](#)[\[12\]](#)[\[13\]](#) Ensure that eyewash stations and safety showers are readily accessible.[\[12\]](#)[\[13\]](#)

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Amino-4-methoxybenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181750#2-amino-4-methoxybenzoic-acid-cas-number]

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